

Proper Disposal Procedures for Trewiasine (likely Trietazine)

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Compound of Interest

Compound Name: Trewiasine

Cat. No.: B1259721

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This document provides essential safety and logistical information for the proper disposal of **Trewiasine**, which is strongly indicated to be a trade name or misspelling for Trietazine, a triazine-based herbicide. The following procedures are based on safety data for Trietazine and general guidance for triazine herbicides. Always consult your institution's specific safety protocols and local regulations.

Immediate Safety and Handling Precautions

Trietazine is categorized as harmful if swallowed and very toxic to aquatic life. In case of accidental exposure, follow these first aid measures:

- If Swallowed: Rinse mouth and call a POISON CENTER or doctor if you feel unwell.
- If Inhaled: Move the person to fresh air and have them rest.
- In Case of Skin Contact: Remove contaminated clothing immediately and rinse the skin with water/shower.
- In Case of Eye Contact: Rinse eyes cautiously with water for several minutes. Remove contact lenses if present and easy to do. Continue rinsing.[\[1\]](#)

When handling Trietazine, wear appropriate personal protective equipment (PPE), including protective gloves and safety spectacles.[\[2\]](#) Work in a well-ventilated area and avoid creating

dust.[2] Do not eat, drink, or smoke when using this product.[2]

Quantitative Data Summary

Property	Value	Source
Chemical Name	Trietazine	PubChem
Molecular Formula	C ₉ H ₁₆ ClN ₅	PubChem
Appearance	Colorless crystals	ICSC 0202
Oral LD50 (rat)	594-841 mg/kg	PubChem
Aquatic Toxicity	Very toxic to aquatic life. May cause long-term adverse effects.	ICSC 0202
Storage	Store in a dry, well-ventilated place in the original, tightly closed container. Keep separated from food and feedstuffs.[2]	ICSC 0202

Detailed Disposal Protocol

The primary principle for the disposal of Trietazine is to prevent its release into the environment, particularly into drains, surface water, or groundwater, due to its high aquatic toxicity.[1][2]

Step 1: Containment of Spills

- In case of a spill, immediately evacuate the area.
- Wear appropriate PPE, including a particulate filter respirator adapted to the airborne concentration of the substance.[1][2]
- Prevent the spilled substance from entering the environment.[1][2]

- Sweep the spilled solid material into covered containers.[1][2] To prevent dusting, it may be appropriate to moisten the material first.[1][2]
- Carefully collect any remaining residue.
- Store the contained waste in a sealed, properly labeled container for disposal.[1][2]

Step 2: Disposal of Unused Product and Contaminated Materials

- Do not dispose of Trietazine down the drain or in regular trash.
- All waste material, including unused product and contaminated items (e.g., gloves, wipes), must be disposed of in accordance with national and local regulations.
- Leave the chemical in its original container if possible. Do not mix it with other waste.
- Uncleaned containers should be handled in the same manner as the product itself.
- Dispose of the contents and the container at an approved waste disposal plant. Contact your institution's environmental health and safety (EHS) department or a licensed hazardous waste disposal contractor for guidance and to arrange for pickup and disposal.

Disposal Workflow

Caption: Logical workflow for the safe disposal of **Trewiasine** (Trietazine).

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References

- 1. Trietazine | C₉H₁₆ClN₅ | CID 15951 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. ICSC 0202 - TRIETAZINE [chemicalsafety.ilo.org]

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